

Prudent Disposal of NAB-14: A Guide for Laboratory Personnel

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Compound of Interest

Compound Name: NAB-14

Cat. No.: B609391

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Disclaimer: Specific disposal procedures for the novel research compound **NAB-14** (CAS 1237541-73-9) are not publicly available. This document provides essential guidance based on general best practices for the safe handling and disposal of uncharacterized chemical compounds. Researchers must consult their institution's Environmental Health and Safety (EHS) department and refer to the Safety Data Sheet (SDS) provided by the supplier for definitive protocols. Treat **NAB-14** as a hazardous substance until its properties are fully characterized.

NAB-14 is a selective negative allosteric modulator for GluN2C/2D-containing NMDA glutamate receptors. Due to its novel nature, a comprehensive understanding of its reactivity, toxicity, and environmental fate is likely incomplete. Therefore, a cautious approach to its disposal is paramount to ensure the safety of laboratory personnel and to minimize environmental impact.

Key Properties of NAB-14

While a complete safety profile is not available, the following information has been compiled from available sources. This data should be used to inform a comprehensive risk assessment prior to handling and disposal.

Property	Data
CAS Number	1237541-73-9
Molecular Formula	C ₂₀ H ₂₁ N ₃ O ₃
Molecular Weight	351.40 g/mol
Appearance	White to gray powder
Solubility	DMSO: 2 mg/mL
Storage Temperature	2-8°C
Known Hazards	Hazards not fully known. Treat as hazardous.

General Protocol for Disposal of Novel Research Compounds

The following is a generalized protocol for the safe disposal of research-grade chemicals like **NAB-14**. This procedure should be adapted to comply with institutional and local regulations.

1. Waste Characterization and Segregation:

- Initial Assessment: Treat **NAB-14** waste as hazardous. Do not mix it with non-hazardous waste.
- Waste Streams: Segregate waste containing **NAB-14** from other chemical waste streams to avoid unintended reactions. Incompatible chemicals should never be mixed.
- Solid vs. Liquid Waste: Separate solid waste (e.g., contaminated personal protective equipment (PPE), weighing boats) from liquid waste (e.g., solutions containing **NAB-14**).

2. Containerization and Labeling:

- Primary Container: Use a chemically compatible, leak-proof container with a secure lid for collecting **NAB-14** waste. For liquid waste, do not fill the container to more than 80% capacity to allow for expansion.

- Labeling: Immediately label the waste container with the following information:
 - The words "Hazardous Waste"
 - The full chemical name: "**NAB-14**" and CAS number: "1237541-73-9"
 - An indication of the hazards (e.g., "Toxicity Unknown," "Caution: Research Chemical")
 - The accumulation start date (the date the first drop of waste was added)
 - The name of the principal investigator and laboratory location

3. Storage:

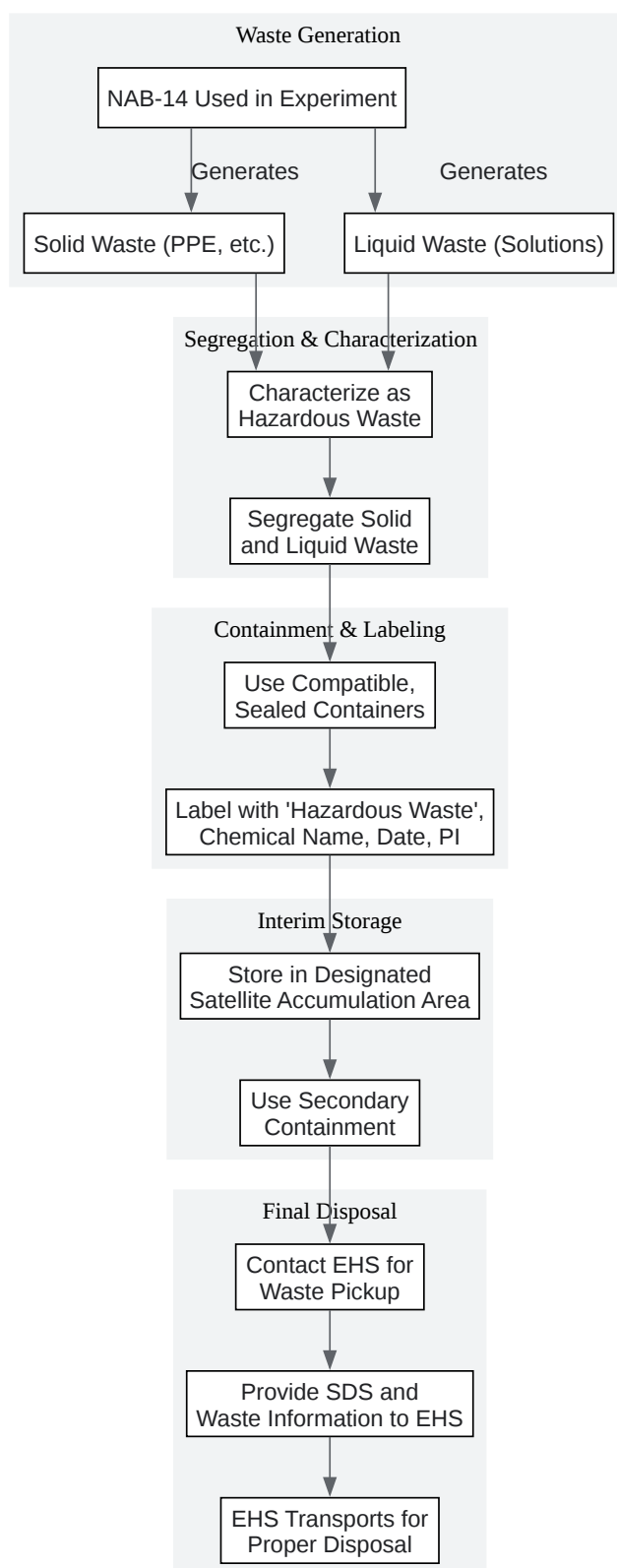
- Designated Area: Store the waste container in a designated satellite accumulation area that is at or near the point of generation.
- Secondary Containment: Place the primary waste container in a secondary container, such as a chemical-resistant tub, to contain any potential spills.
- Incompatible Materials: Ensure that the storage area does not contain incompatible chemicals.

4. Disposal:

- Contact EHS: Once the waste container is full or has been in accumulation for the maximum allowable time according to your institution's policies, contact your Environmental Health and Safety (EHS) department to arrange for pickup.
- Provide Information: Be prepared to provide the EHS office with all available information about **NAB-14**, including the information from the supplier's SDS.
- Do Not Dispose Down the Drain: Do not dispose of **NAB-14**, or any solutions containing it, down the sink.
- Do Not Dispose in Regular Trash: Do not dispose of solid waste contaminated with **NAB-14** in the regular trash.

Visualizing the Disposal Workflow

The following diagram illustrates the general workflow for the proper disposal of a novel research chemical like **NAB-14**.



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General workflow for laboratory chemical waste disposal.

By adhering to these general guidelines and consulting with institutional safety professionals, researchers can ensure the safe and compliant disposal of novel compounds like **NAB-14**, thereby protecting themselves, their colleagues, and the environment.

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